

Application Notes and Protocols for Pelitinib-d6

Stock Solution Preparation

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Compound of Interest

Compound Name: *Pelitinib-d6*

Cat. No.: *B12411438*

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These application notes provide detailed protocols for the preparation of stock solutions of **Pelitinib-d6**, a deuterated analog of Pelitinib. Pelitinib is a potent and irreversible inhibitor of the epidermal growth factor receptor (EGFR) family of tyrosine kinases, including EGFR (ErbB1), HER2/c-neu (ErbB2), and ErbB4 (Her4)[1][2][3]. Accurate preparation of stock solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo studies.

Chemical and Physical Properties

Pelitinib-d6 is the deuterated form of Pelitinib, where six hydrogen atoms have been replaced by deuterium. This isotopic labeling is often used in pharmacokinetic studies to differentiate the compound from its non-labeled counterpart. The physical and chemical properties of **Pelitinib-d6** are summarized below.

Property	Value	Reference
Analyte Name	Pelitinib-d6	[4]
CAS Number	1325223-34-4	[4][5]
Molecular Formula	C ₂₄ H ₁₇ D ₆ ClFN ₅ O ₂	[4][6]
Molecular Weight	473.96 g/mol	[4][6]
Appearance	White to beige crystalline solid	[3][7]
Purity	≥98%	[3][7]
Storage	Store powder at -20°C	[4][7]
Stability	≥4 years as solid at -20°C	[7]

Solubility Data

Pelitinib-d6, similar to its non-deuterated form, exhibits poor solubility in aqueous solutions but is soluble in several organic solvents. The solubility of Pelitinib in common laboratory solvents is outlined below. Due to the minor difference in molecular weight, the solubility of **Pelitinib-d6** is expected to be nearly identical to that of Pelitinib.

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	5 - 25 mg/mL	[3][7][8][9]
Dimethylformamide (DMF)	~20 mg/mL	[7]
Ethanol	Insoluble	[8]
Water	Insoluble	[8][10]
1:5 DMF:PBS (pH 7.2)	~0.16 mg/mL	[7]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Pelitinib-d6** in DMSO.

Materials:

- **Pelitinib-d6** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Procedure:

- **Equilibrate:** Allow the vial of **Pelitinib-d6** powder to warm to room temperature before opening to prevent condensation.
- **Weigh:** Accurately weigh the desired amount of **Pelitinib-d6** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.74 mg of **Pelitinib-d6** (Molecular Weight: 473.96 g/mol).
- **Dissolve:** Add the appropriate volume of DMSO to the powder. For a 10 mM solution, if you weighed 4.74 mg, add 1 mL of DMSO.
- **Mix:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (to 37°C) or sonication may be used to aid dissolution if necessary[3][11].
- **Store:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to 6 months or at -80°C for up to one year[12].

Protocol 2: Preparation of Aqueous Working Solutions

For cell-based assays, it is often necessary to dilute the DMSO stock solution into an aqueous buffer or cell culture medium. It is important to note that Pelitinib is sparingly soluble in aqueous solutions and prolonged storage of aqueous dilutions is not recommended[7].

Materials:

- **Pelitinib-d6** stock solution in DMSO (from Protocol 1)
- Phosphate-buffered saline (PBS), cell culture medium, or other aqueous buffer
- Sterile tubes

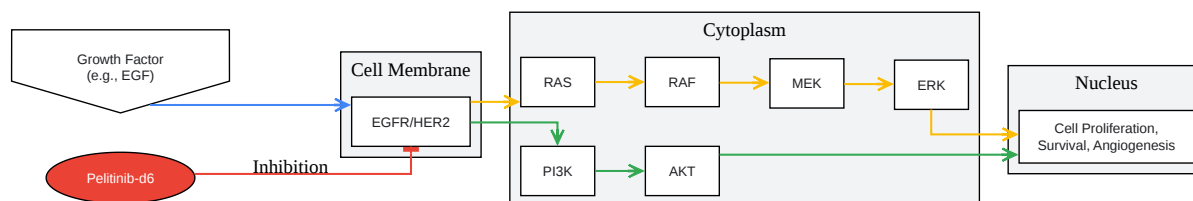
Procedure:

- **Calculate Dilution:** Determine the final concentration of the working solution and the required volume.
- **Serial Dilution:** Perform a serial dilution of the DMSO stock solution into the desired aqueous buffer. It is crucial to add the DMSO stock solution to the aqueous buffer and mix immediately to prevent precipitation.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in the working solution is low (typically $\leq 0.5\%$) to avoid solvent-induced cellular toxicity.
- **Use Immediately:** Use the freshly prepared aqueous working solution immediately. Do not store aqueous solutions for more than one day[7].

Visualization of Pathways and Workflows

Pelitinib-d6 Mechanism of Action

Pelitinib is an irreversible inhibitor of the EGFR family of receptors. It covalently binds to these receptors, inhibiting their phosphorylation and subsequent downstream signaling, which ultimately leads to the suppression of tumor cell proliferation and induction of apoptosis[1][2].

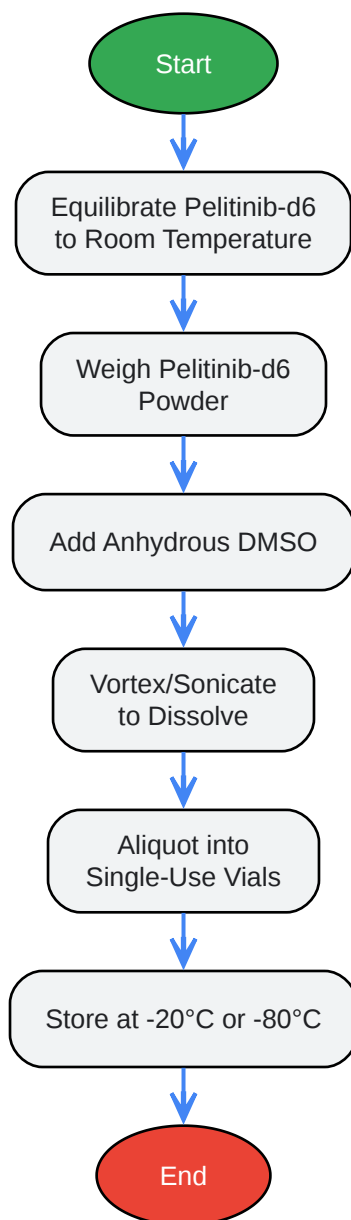


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Caption: EGFR/HER2 signaling pathway inhibited by **Pelitinib-d6**.

Workflow for Stock Solution Preparation

The following diagram illustrates the key steps for preparing a stock solution of **Pelitinib-d6**.



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References

- 1. Facebook [cancer.gov]

- 2. Pelitinib | C₂₄H₂₃ClFN₅O₂ | CID 6445562 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Pelitinib = 98 HPLC 257933-82-7 [sigmaaldrich.com]
- 4. Pelitinib-d6 | CAS 1325223-34-4 | LGC Standards [lgcstandards.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. Pelitinib-d6 | CAS#:1325223-34-4 | Chemsrce [chemsrc.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. selleckchem.com [selleckchem.com]
- 9. file.chemscene.com [file.chemscene.com]
- 10. Pelitinib - LKT Labs [lktlabs.com]
- 11. Pelitinib | MEK | EGFR | Raf | Src | TargetMol [targetmol.com]
- 12. medchemexpress.com [medchemexpress.com]
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